

Protocol for Dissolving and Storing AC 187

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Compound of Interest

Compound Name: AC 187

Cat. No.: B15602714

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These application notes provide a detailed protocol for the dissolution and storage of **AC 187**, a potent and orally active antagonist of the amylin receptor. Adherence to these guidelines is crucial for maintaining the integrity and activity of the compound for experimental use.

Product Information

- Product Name: **AC 187**
- Synonyms: **AC 187** Acetate
- Mechanism of Action: Potent and selective antagonist of the amylin receptor, showing greater selectivity over calcitonin and CGRP receptors.^{[1][2][3]} It has been shown to have neuroprotective effects by blocking amyloid- β (A β)-induced neurotoxicity and attenuating the activation of caspases involved in apoptotic cell death.^{[1][2]}
- Appearance: Typically a lyophilized powder. The presence of trifluoroacetic acid (TFA) as a counterion from HPLC purification is common and can enhance the peptide's solubility in aqueous solutions.^[4]

Quantitative Data Summary

The following table summarizes the key quantitative data for **AC 187**.

Parameter	Value	Notes
Molecular Weight	2950.26 g/mol	
IC50	0.48 nM	For amylin receptor
Ki	0.275 nM	For amylin receptor
Aqueous Solubility	90 mg/mL (29.96 mM) in H ₂ O	Sonication is recommended to aid dissolution. [1]
Powder Storage	-20°C for up to 3 years	Keep away from moisture. [1]
Solution Storage (Long-term)	-80°C for up to 1 year	Aliquoting is recommended to avoid freeze-thaw cycles. [1]
Solution Storage (Short-term)	4°C for up to 1 week	For aliquots intended for immediate use. [1]
Typical Solvents	Water, DMSO, PBS, Physiological Saline, Culture Medium	For cell experiments, the final DMSO concentration should not exceed 0.1%. [1]

Experimental Protocols

Reconstitution of Lyophilized AC 187

This protocol describes the preparation of a stock solution from the lyophilized powder.

Materials:

- **AC 187** lyophilized powder
- Sterile, nuclease-free water or DMSO
- Vortex mixer
- Sonicator (optional, but recommended for aqueous solutions)
- Sterile, low-protein binding microcentrifuge tubes

Protocol:

- **Pre-equilibration:** Before opening, allow the vial of lyophilized **AC 187** to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- **Solvent Addition:** Add the appropriate volume of the desired solvent (e.g., sterile water or DMSO) to the vial to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution in water, add the appropriate volume of water based on the amount of **AC 187** in the vial.
- **Dissolution:**
 - **Vortexing:** Gently vortex the vial for 1-2 minutes to mix the contents.
 - **Sonication (for aqueous solutions):** If dissolving in water, sonication is recommended to ensure complete dissolution.^[1] Sonicate the vial in a water bath for 5-10 minutes. Visually inspect the solution to ensure no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the stock solution into single-use volumes in sterile, low-protein binding microcentrifuge tubes.^[1]
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 1 year).^[1] For short-term use (within one week), aliquots can be stored at 4°C.^[1]

Preparation of Working Solutions

This protocol describes the dilution of the stock solution to the final working concentration for use in experiments.

Materials:

- **AC 187** stock solution
- Experimental buffer (e.g., PBS, physiological saline, or cell culture medium)
- Sterile tubes

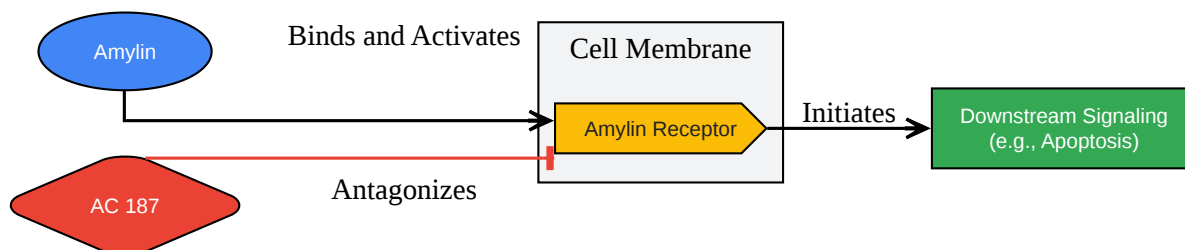
Protocol:

- Thawing: Thaw a single aliquot of the **AC 187** stock solution at room temperature or on ice.
- Dilution: Dilute the stock solution to the desired final concentration using the appropriate experimental buffer.
- Mixing: Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing, which can cause peptide degradation.
- Immediate Use: Use the freshly prepared working solution in your experiment immediately. Do not store diluted working solutions for extended periods.

Note on Solvent Choice for Cell-Based Assays: When using a DMSO stock solution for cell-based experiments, ensure that the final concentration of DMSO in the cell culture medium does not exceed 0.1%.^[1] Higher concentrations of DMSO can be toxic to cells. It is advisable to run a vehicle control (medium with the same final concentration of DMSO) to assess any potential solvent effects.

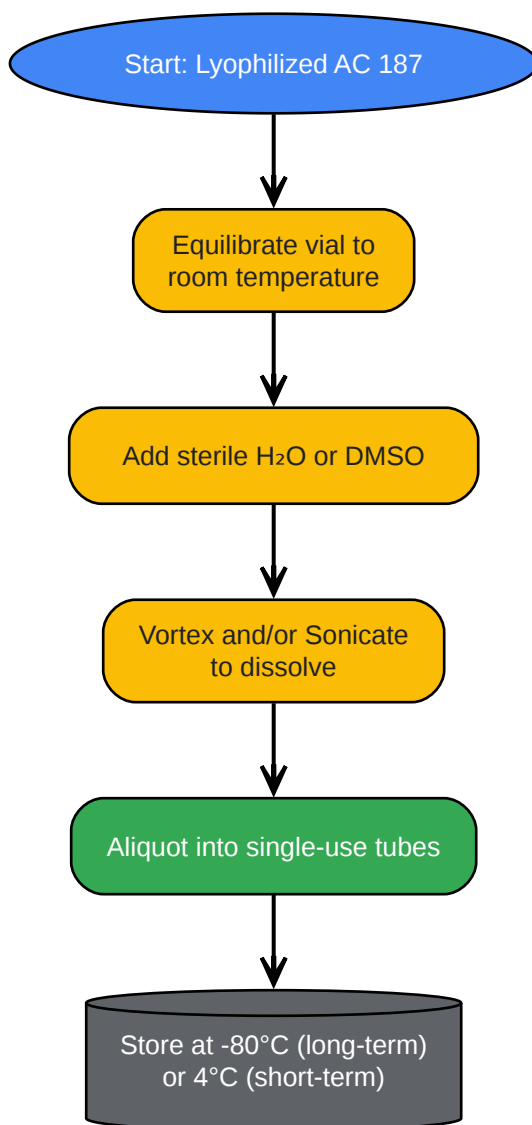
Visualizations

The following diagrams illustrate the signaling pathway of **AC 187** and the experimental workflow for its preparation.



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Caption: A diagram illustrating the antagonistic action of **AC 187** on the amylin receptor, thereby inhibiting downstream signaling pathways.



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Caption: Experimental workflow for the dissolution and storage of **AC 187**.

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